

An In-depth Technical Guide to Polyethylene Glycol 400 Dilaurate

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Compound of Interest

Compound Name: PEG 400 dilaurate

Cat. No.: B1164919

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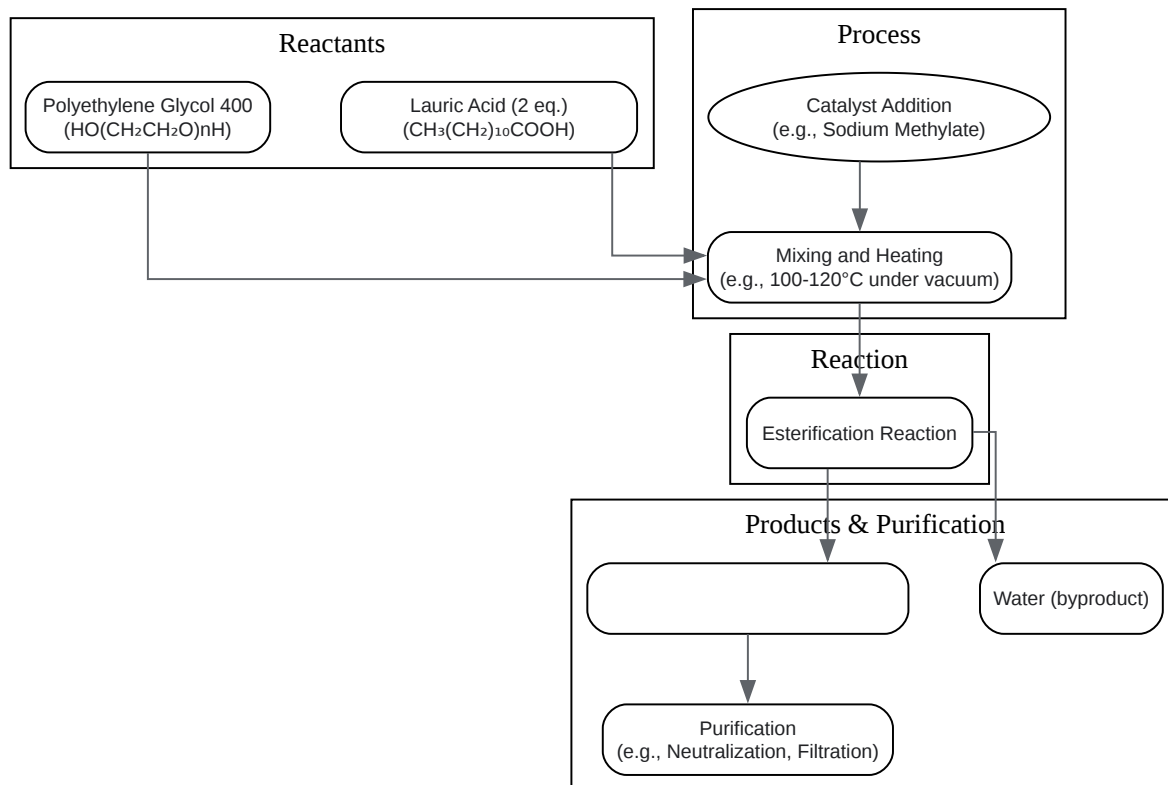
This technical guide provides a comprehensive overview of Polyethylene Glycol (PEG) 400 Dilaurate, a versatile nonionic surfactant widely utilized in the pharmaceutical, cosmetic, and industrial sectors. Aimed at researchers, scientists, and drug development professionals, this document details its chemical structure, physicochemical properties, synthesis, and key analytical methodologies.

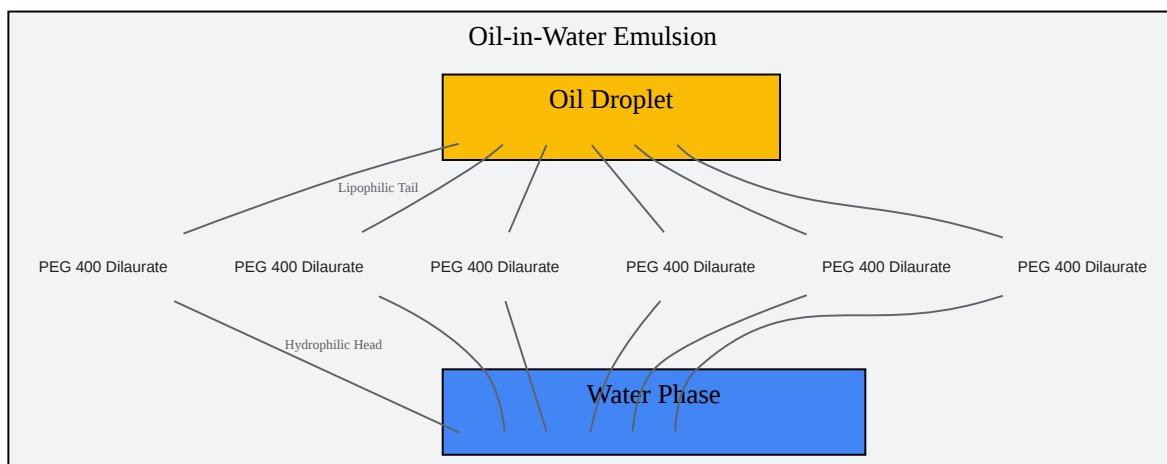
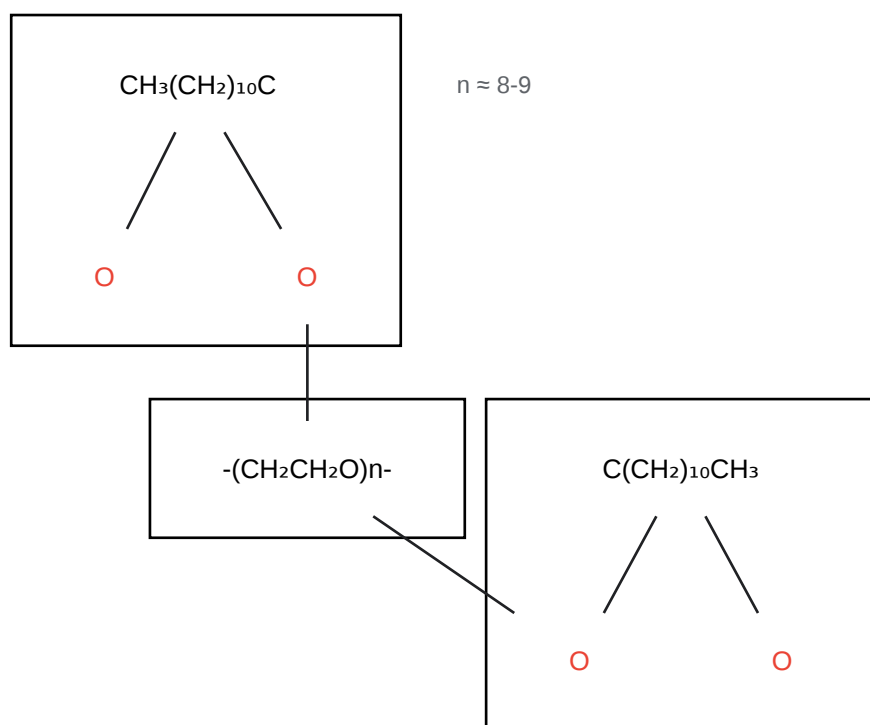
Chemical Structure and Synthesis

Polyethylene Glycol 400 Dilaurate is the diester of polyethylene glycol with an average molecular weight of 400 and lauric acid.^[1] The polyethylene glycol (PEG) component provides hydrophilicity, while the two lauric acid chains impart lipophilic characteristics to the molecule. This amphipathic nature is the basis for its functionality as an emulsifier and surfactant.

The synthesis of **PEG 400 Dilaurate** is typically achieved through the direct esterification of polyethylene glycol 400 with lauric acid. This reaction can be catalyzed by an acid or a base, or it can be carried out without a catalyst at elevated temperatures. The process involves the removal of water to drive the reaction to completion.

Below is a generalized workflow for the synthesis of Polyethylene Glycol 400 Dilaurate.





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References

- 1. researchgate.net [researchgate.net]
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